

Thermodynamic properties and phase change data for 2-Methyl-3-heptanol

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Compound of Interest

Compound Name: 2-Methyl-3-heptanol

Cat. No.: B094098

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An In-depth Technical Guide to the Thermodynamic Properties and Phase Change Data of **2-Methyl-3-heptanol**

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the thermodynamic and phase change properties of **2-Methyl-3-heptanol** (CAS No: 18720-62-2). The information is compiled from various scientific databases and is intended to support research, development, and drug discovery activities where this compound may be used as a solvent, intermediate, or reference substance.

Physicochemical and Thermodynamic Properties

The following tables summarize the key quantitative data for **2-Methyl-3-heptanol**. These values have been aggregated from multiple sources to provide a comparative overview.

Table 1: General Physicochemical Properties of **2-Methyl-3-heptanol**

Property	Value	Source(s)
Molecular Formula	C ₈ H ₁₈ O	[1][2]
Molecular Weight	130.23 g/mol	[3][4]
Appearance	Colorless to pale yellow clear liquid (est.)	[5]
Density	0.819 - 0.823 g/cm ³	[1][2][3][6]
Refractive Index	1.424 - 1.425	[1][2][3][6]
logP (o/w)	2.19 - 2.63 (est.)	[1][3][5]
Water Solubility	2010 mg/L @ 25 °C (exp.)	[5]

Table 2: Phase Change and Thermodynamic Data for **2-Methyl-3-heptanol**

Property	Value	Conditions	Source(s)
Boiling Point	167.2 - 172 °C	@ 760 mmHg	[1][2][3][5][6]
Melting Point	-85 °C	[1][3][4]	
Flash Point	57 - 64.2 °C	TCC	[1][2][3][5][6]
Vapor Pressure	0.567 - 0.600 mmHg	@ 25 °C (est.)	[1][2][3][5]
pKa	15.17 ± 0.20	Predicted	[3][6]

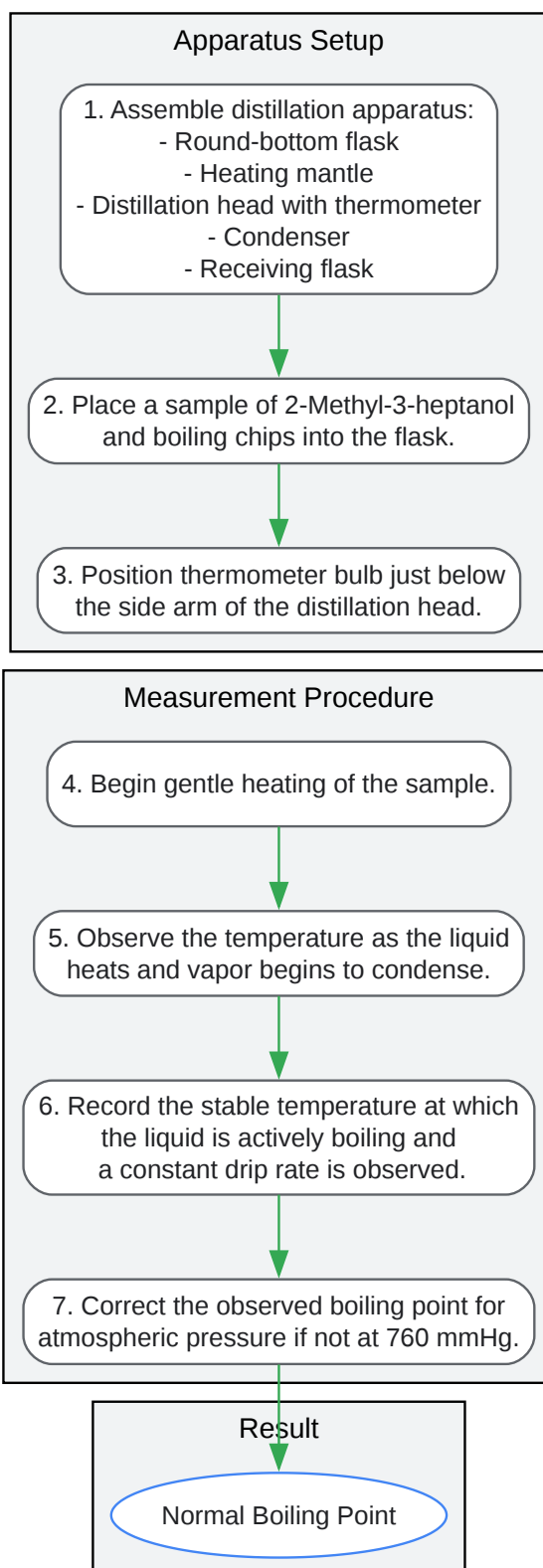
Experimental Protocols

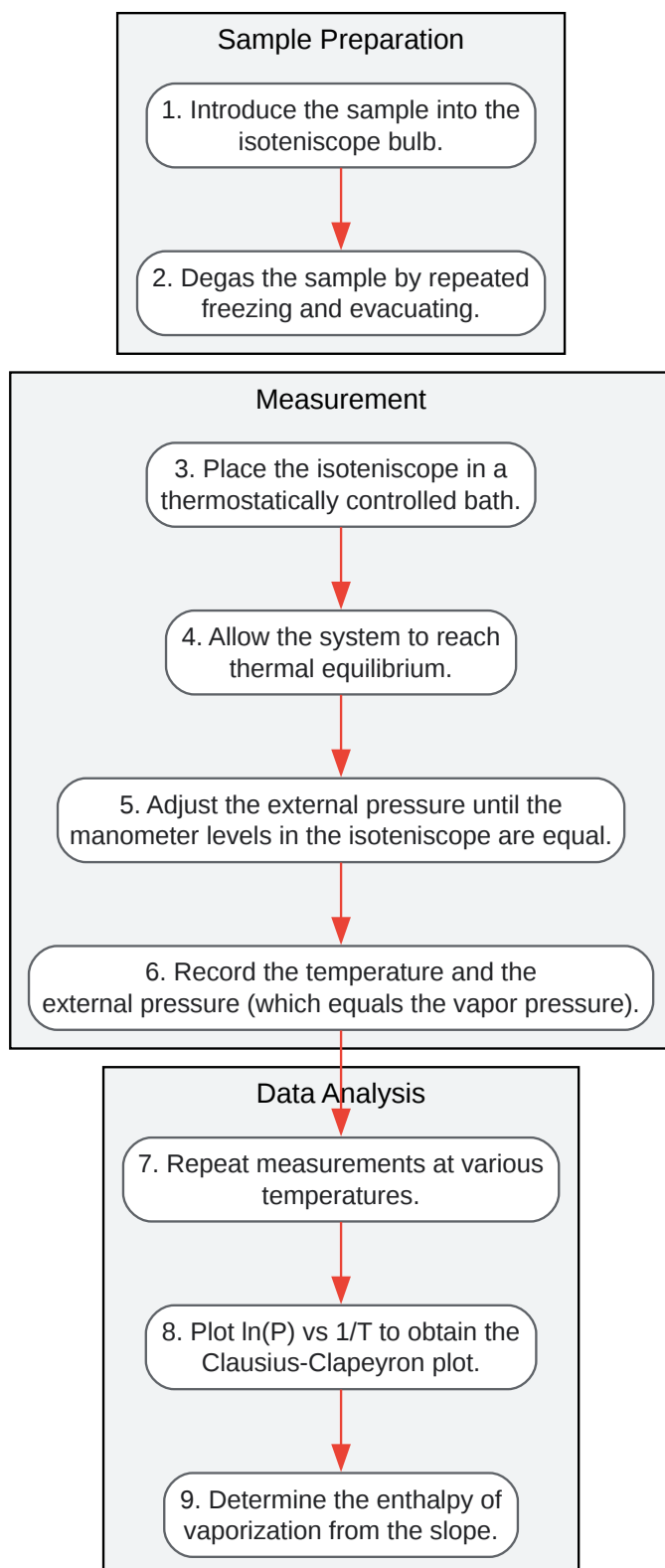
Detailed experimental protocols for the determination of thermodynamic properties for **2-Methyl-3-heptanol** are not extensively published. However, standard methods for aliphatic alcohols are applicable. The following sections describe generalized experimental methodologies for determining key parameters.

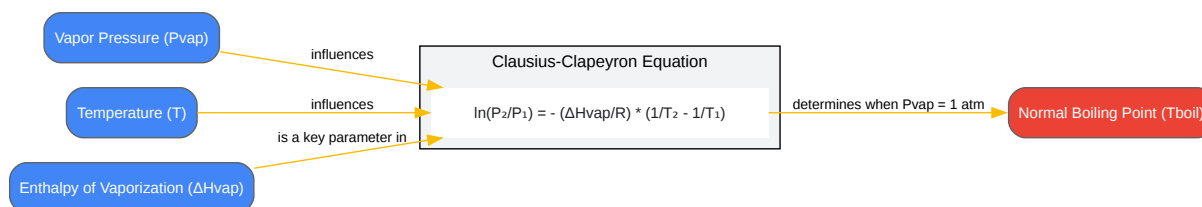
Determination of Boiling Point

The normal boiling point of a liquid is the temperature at which its vapor pressure equals the standard atmospheric pressure (760 mmHg). A common laboratory method for its determination is distillation.

Experimental Workflow: Boiling Point Determination by Distillation







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